Application Notes & Protocols: Determining the Age of Tektites

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Compound of Interest

Compound Name:	*LECHATELIERITE*
CAS No.:	*14832-85-0*
Cat. No.:	*B1173516*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed application notes and protocols for determining the formation age of tektites, which are natural glasses formed from terrestrial debris ejected during meteorite impacts. The primary methods covered are Potassium-Argon (K-Ar), Argon-Argon (Ar-Ar), and Fission-Track dating. While **lechatelierite**, a form of amorphous silica glass, is a key diagnostic feature confirming the impact origin of tektites, it is not directly used for radiometric dating due to its composition. Its presence, however, is a critical first step in sample validation before proceeding with the age determination of the bulk tektite glass.

The Role of **Lechatelierite** in Tektite Age Determination

Lechatelierite is formed by the instantaneous melting of quartz crystals at extremely high temperatures and pressures, conditions characteristic of meteorite impacts.[1] Its presence within a glassy sample is considered definitive evidence of an impact origin, distinguishing tektites from volcanic glasses like obsidian, which do not contain **lechatelierite**.[1][2] Therefore, the identification of **lechatelierite** through petrographic analysis is a crucial

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preliminary step to confirm that the sample is a tektite before proceeding with isotopic dating to determine the age of the impact event. **Lechatelierite** itself is not suitable for the radiometric dating techniques described herein, as it is nearly pure silica (SiO_2) and lacks the necessary parent isotopes (e.g., potassium, uranium) in sufficient abundance.[3][4][5]

Radiometric Dating Methods for Tektites

The age of tektites corresponds to the time of the impact event that formed them. This age is determined using radiometric dating methods that measure the decay of radioactive isotopes within the tektite glass. The most common and reliable methods are Potassium-Argon (K-Ar) dating, Argon-Argon (Ar-Ar) dating, and Fission-Track dating.

Potassium-Argon (K-Ar) Dating

Principle: K-Ar dating is based on the radioactive decay of potassium-40 (^{40}K) to argon-40 (^{40}Ar).[6][7] When tektite glass forms from molten rock, the argon gas is expelled. Upon solidification, the newly formed ^{40}Ar from the decay of ^{40}K becomes trapped within the glass structure.[7] By measuring the ratio of ^{40}Ar to ^{40}K in the sample, the time since the glass cooled and solidified can be calculated.[6]

Experimental Protocol:

- Sample Preparation:
  - Select a fresh, unaltered tektite sample, avoiding weathered surfaces.
  - Clean the sample ultrasonically in deionized water to remove any surface contamination.
  - Crush the sample to a suitable grain size (typically 0.5-1 mm).
  - Sieve the crushed fragments to obtain a uniform size fraction.
  - Wash the grains in deionized water and acetone, then dry in an oven at a low temperature.
- Potassium Measurement:
  - A separate aliquot of the prepared sample is analyzed for its potassium content.

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- This is typically done using flame photometry or atomic absorption spectroscopy.
- The sample is dissolved in a mixture of acids (e.g., HF and HNO_3).
- The resulting solution is diluted and compared against standard solutions of known potassium concentration.

- Argon Measurement:
  - A second aliquot of the sample is loaded into a high-vacuum extraction line.
  - The sample is heated, usually with a resistance furnace or a laser, to release the trapped argon gas.
  - The released gas is purified by removing other gases using getters (materials that absorb active gases).
  - The isotopic composition of the purified argon (^{40}Ar, ^{38}Ar, ^{36}Ar) is measured using a mass spectrometer.[2]
  - A known amount of ^{38}Ar tracer is often added to the sample gas to determine the absolute amount of ^{40}Ar.
- Age Calculation:
  - The concentration of radiogenic ^{40}Ar ($^{40}Ar^*$) is determined by correcting for atmospheric argon contamination using the measured ^{36}Ar and the known atmospheric $^{40}Ar/^{36}Ar$ ratio (approximately 295.5).
  - The age (t) is calculated using the following equation: $t = (1/\lambda) * \ln(1 + (^{40}Ar / ^{40}K) * (\lambda / \lambda e))$* Where:
    - λ is the total decay constant of ^{40}K.
    - λe is the decay constant for electron capture of ^{40}K.

Argon-Argon (Ar-Ar) Dating

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Principle: The $^{40}Ar/^{39}Ar$ dating method is a refinement of the K-Ar technique.[8] Instead of measuring potassium directly, the sample is irradiated with neutrons in a nuclear reactor. This converts a known fraction of the stable potassium isotope ^{39}K into ^{39}Ar.[8][9] The age is then determined by measuring the ratio of $^{40}Ar^*$ to ^{39}Ar with a mass spectrometer.[8] A key advantage is that both parent and daughter isotopes are measured from the same sample aliquot, reducing errors from sample inhomogeneity.[10]

Experimental Protocol:

- Sample Preparation:
  - Sample selection and initial preparation are similar to the K-Ar method.
  - Clean, crushed tektite fragments are wrapped in aluminum foil.
  - The samples are loaded into a quartz vial along with a standard of known age (a monitor mineral) to monitor the neutron flux.
- Neutron Irradiation:
  - The vial is placed in a nuclear reactor and irradiated with a flux of fast neutrons.[9]
  - The irradiation converts ^{39}K to ^{39}Ar via the reaction $^{39}K(n,p)^{39}Ar$.[9]
  - The duration of irradiation is typically several hours, depending on the reactor's neutron flux and the sample's expected age and potassium content.[11]
- Step-Heating and Mass Spectrometry:
  - After a cooling period to allow short-lived radioisotopes to decay, the sample is loaded into a high-vacuum extraction line connected to a mass spectrometer.
  - The sample is heated in a series of incremental steps (step-heating) using a furnace or a laser.[10][12]
  - The argon gas released at each temperature step is purified and its isotopic composition (^{40}Ar, ^{39}Ar, ^{38}Ar, ^{37}Ar, ^{36}Ar) is analyzed.[13]

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- Age Calculation:
  - Corrections are made for interfering argon isotopes produced from other elements (e.g., calcium) during irradiation.[6]
  - An age is calculated for each temperature step.
  - The data is often presented as an age spectrum (a plot of apparent age versus the cumulative fraction of ^{39}Ar released).
  - A "plateau age" is determined from a series of contiguous steps with statistically indistinguishable ages, which represents the most reliable age of the tektite.[12]
  - The age (t) is calculated using the formula: $t = (1/\lambda) * \ln(1 + J * (^{40}Ar / ^{39}Ar))$* Where:
    - λ is the total decay constant of ^{40}K.
    - J is the irradiation parameter, determined from the analysis of the monitor standard.

Fission-Track Dating

Principle: This method is based on the spontaneous fission of uranium-238 (^{238}U) atoms within the tektite glass.[14] The fission fragments create linear damage trails, or "tracks," of a few micrometers in length. The number of these tracks accumulates over time at a known rate. The age of the tektite can be determined by counting the density of these "spontaneous" tracks and measuring the uranium concentration of the sample.[14]

Experimental Protocol:

- Sample Preparation:
  - A tektite fragment is mounted in epoxy resin and then ground and polished to expose an internal surface.
- Etching:
  - The polished surface is etched with a suitable chemical etchant (e.g., hydrofluoric acid, HF) to reveal the spontaneous fission tracks.[15] The etching conditions (acid

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concentration, temperature, and duration) are critical and depend on the composition of the glass.

- Spontaneous Track Density Measurement:
  - The etched surface is examined under a high-magnification optical microscope, and the number of spontaneous tracks per unit area (track density, ρs) is counted.[16]
- Uranium Concentration Measurement (External Detector Method):
  - A piece of low-uranium mica (an external detector) is placed in firm contact with the polished and etched surface of the tektite sample.
  - This sample-detector sandwich is irradiated with thermal neutrons in a nuclear reactor.[14]
  - The neutron irradiation induces the fission of uranium-235 (^{235}U) in the tektite. The fission fragments create new "induced" tracks in the mica detector.
  - The mica detector is then etched to reveal the induced tracks, and their density (ρi) is counted.[14]
- Age Calculation:
  - The age (t) is calculated using the following equation: $t = (1/\lambda d) * \ln(1 + (\rho s / \rho i) * g * \sigma * I * \lambda d / \lambda f)$ Where:
    - λd is the total decay constant for ^{238}U.
    - λf is the fission decay constant for ^{238}U.
    - ρs is the spontaneous track density.
    - ρi is the induced track density.
    - g is a geometry factor.
    - σ is the thermal neutron fission cross-section for ^{235}U.
    - I is the isotopic abundance ratio of $^{235}U/^{238}U$.

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- In practice, a "zeta calibration" approach is often used, where a standard glass of known age is irradiated alongside the unknown sample to determine a calibration factor (zeta), simplifying the age equation.

Data Presentation: Ages of Major Tektite Strewn Fields

The following tables summarize the accepted ages for the four major tektite strewn fields, determined by the radiometric methods described above.

Strewn Field	Associated Impact Crater	Age (millions of years)	Dating Method(s)
North American	Chesapeake Bay, USA[14][15]	~35.3 - 35.5[4][13][17]	K-Ar, $^{40}Ar/^{39}Ar$, Fission-Track[4][7]
Central European (Moldavites)	Ries Crater, Germany	~14.7 - 15.1[6][11][17][18]	K-Ar, $^{40}Ar/^{39}Ar$, Fission-Track[18]
Ivory Coast (Ivoirites)	Bosumtwi Crater, Ghana[3]	~1.07 - 1.3[3]	K-Ar, Fission-Track[3]
Australasian	Unconfirmed	~0.7 - 0.8	K-Ar, $^{40}Ar/^{39}Ar$, Fission-Track

Tektite Type / Location	Age (millions of years)	Dating Method	Reference
Libyan Desert Glass	~27 - 29[1][5][8][9]	Fission-Track	[1]
Georgia Tektites (Georgiaites)	~35.5	$^{40}Ar/^{39}Ar$	[4]
Bediasites (Texas)	~35.5	$^{40}Ar/^{39}Ar$	[4]
Moldavites (Czech Republic)	14.7 ± 0.7	K-Ar, Fission-Track	[6]
Australites (Australia)	0.61 - 0.75	K-Ar, Fission-Track	[17]

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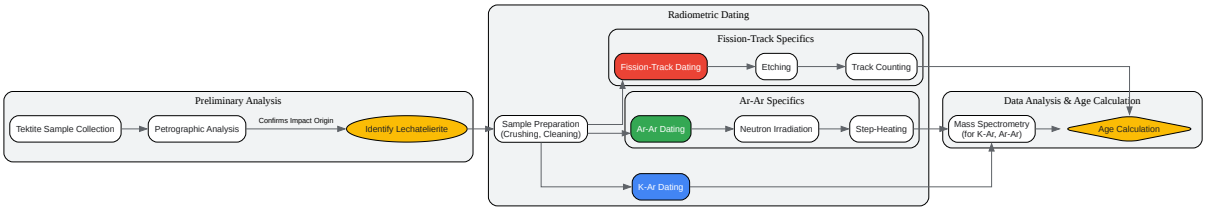
Mandatory Visualizations



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Caption: Workflow for determining the age of tektites.

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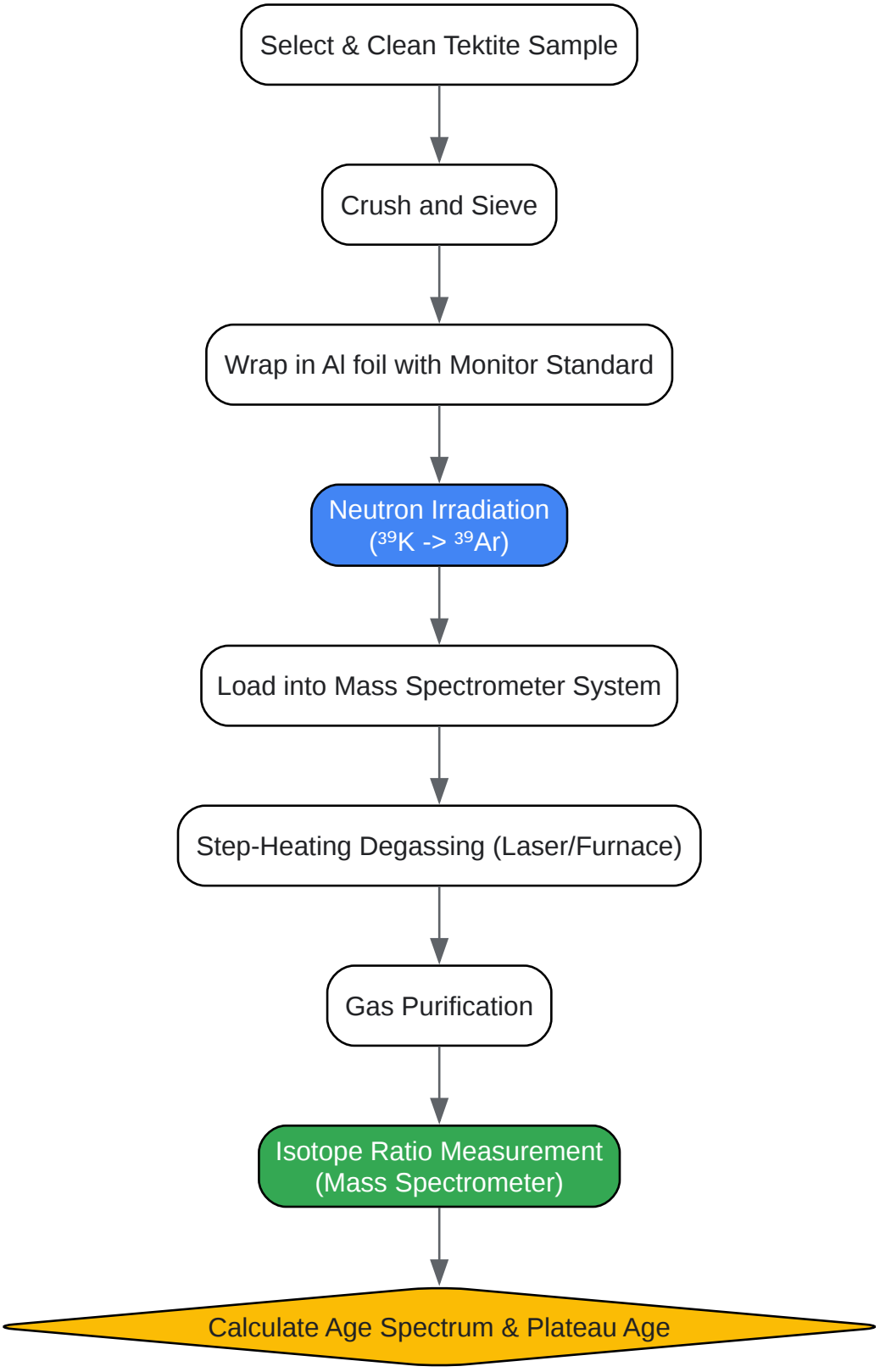

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Caption: Detailed protocol for ^{40}Ar/^{39}Ar dating of tektites.

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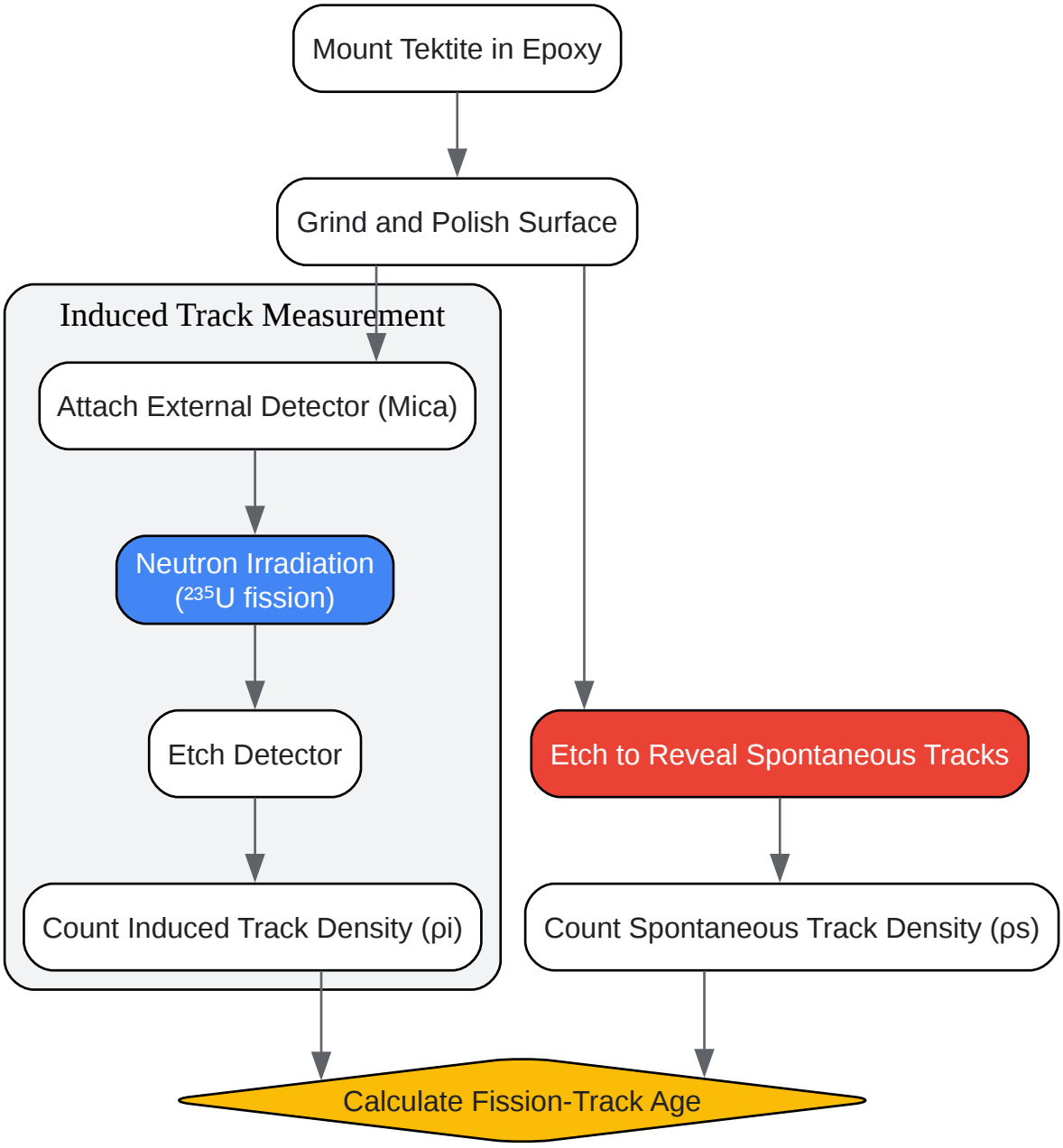

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Caption: Detailed protocol for Fission-Track dating of tektites.

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